

how to dissolve and store Erastin for experiments

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Compound of Interest

Compound Name: Erastin

Cat. No.: B1684096

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Application Notes and Protocols for Erastin For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes provide detailed protocols for the dissolution and storage of **Erastin**, a potent inducer of ferroptosis, for experimental use. The information is intended to ensure consistent and reliable results in both in vitro and in vivo research settings.

Product Information

- Name: **Erastin**
- CAS Number: 571203-78-6
- Molecular Formula: $C_{30}H_{31}ClN_4O_4$
- Molecular Weight: 547.04 g/mol
- Appearance: Crystalline solid

Solubility and Stability

Erastin is a lipophilic molecule with poor solubility in aqueous solutions. Its stability in solution is limited, and it is recommended to prepare fresh solutions for each experiment.

Table 1: Solubility of **Erastin** in Common Solvents

Solvent	Solubility	Notes
DMSO	≥10.92 mg/mL to >27.4 mg/mL[1][2]	Warming to 37°C and ultrasonication can aid dissolution.[1][2]
Dimethylformamide (DMF)	~10 mg/mL[3]	
Ethanol	Insoluble[1][2]	
Water	Insoluble[1][2]	
DMSO:PBS (pH 7.2) (1:2)	~0.25 mg/mL[3]	Aqueous solutions are not recommended for storage longer than one day.[3]

Note on Stability: **Erastin** is unstable in solution.[1][2][4][5] It is strongly recommended to prepare solutions fresh for each experiment.[4][6] If a stock solution in DMSO is prepared, it should be aliquoted and stored at -20°C or -80°C to minimize freeze-thaw cycles. Some sources suggest that DMSO stock solutions can be stored at -20°C for several months, while others recommend shorter storage times of 1 to 6 months at -20°C or -80°C.[1][2][7]

Protocols for Dissolving and Storing Erastin

This protocol describes the preparation of a 10 mM stock solution of **Erastin** in DMSO.

Materials:

- **Erastin** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or incubator at 37°C (optional)

- Ultrasonic bath (optional)

Protocol:

- Weighing: Accurately weigh the desired amount of **Erastin** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.47 mg of **Erastin** (Molecular Weight = 547.04).
- Solvent Addition: Add the calculated volume of high-quality, anhydrous DMSO to the **Erastin** powder. For a 10 mM stock, you would add 1 mL of DMSO for every 5.47 mg of **Erastin**.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, warm the tube at 37°C for 10 minutes.[\[1\]](#)[\[2\]](#)
 - Alternatively, or in addition, place the tube in an ultrasonic bath for a few minutes to aid dissolution.[\[1\]](#)[\[2\]](#)
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - For immediate use, this stock solution can be further diluted in cell culture media or appropriate buffers.
 - For short-term storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C or -80°C. It is recommended to use the solution within one month when stored at -20°C and within six months when stored at -80°C.[\[7\]](#)

Protocol:

- Thaw a single-use aliquot of the **Erastin** stock solution at room temperature.
- Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium. For example, to prepare a 10 µM working solution from a 10 mM stock, perform a

1:1000 dilution (e.g., add 1 μ L of 10 mM stock to 1 mL of media).

- Mix the working solution thoroughly by gentle pipetting or inversion before adding it to the cells.
- Vehicle Control: Prepare a vehicle control using the same concentration of DMSO as in the highest concentration of the **Erastin** working solution.

Erastin's poor aqueous solubility necessitates specific formulations for in vivo administration. Below are examples of commonly used vehicles.

Table 2: Example Formulations for In Vivo Administration of **Erastin**

Formulation	Components	Notes
Corn Oil-based	5% DMSO in corn oil[8][9]	Erastin is first dissolved in DMSO and then diluted with corn oil.
PEG300/Tween-80/Saline	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline[4][5]	Solvents should be added sequentially.

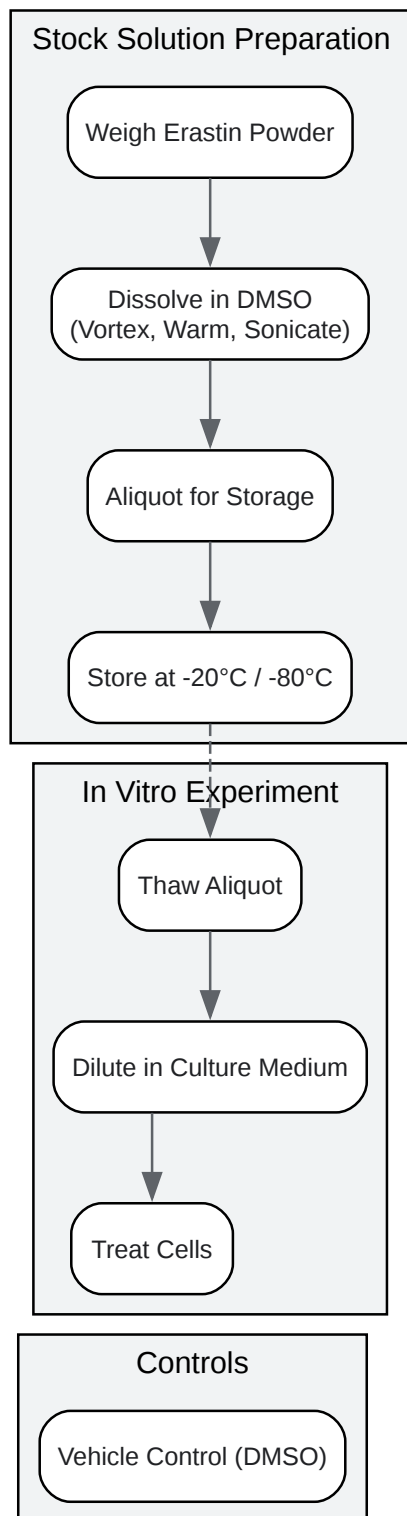
Protocol for Corn Oil-based Formulation:

- Prepare a concentrated stock of **Erastin** in DMSO (e.g., 20 mg/mL).
- For a final concentration of 1 mg/mL, dilute the DMSO stock 1:20 in corn oil (e.g., 50 μ L of 20 mg/mL **Erastin** in DMSO into 950 μ L of corn oil).
- Vortex thoroughly to create a uniform suspension. This formulation is typically administered via intraperitoneal (i.p.) injection.

Experimental Workflow and Signaling Pathway

The following diagram illustrates the general workflow for preparing and using **Erastin** in cell-based experiments.

Experimental Workflow for Erastin

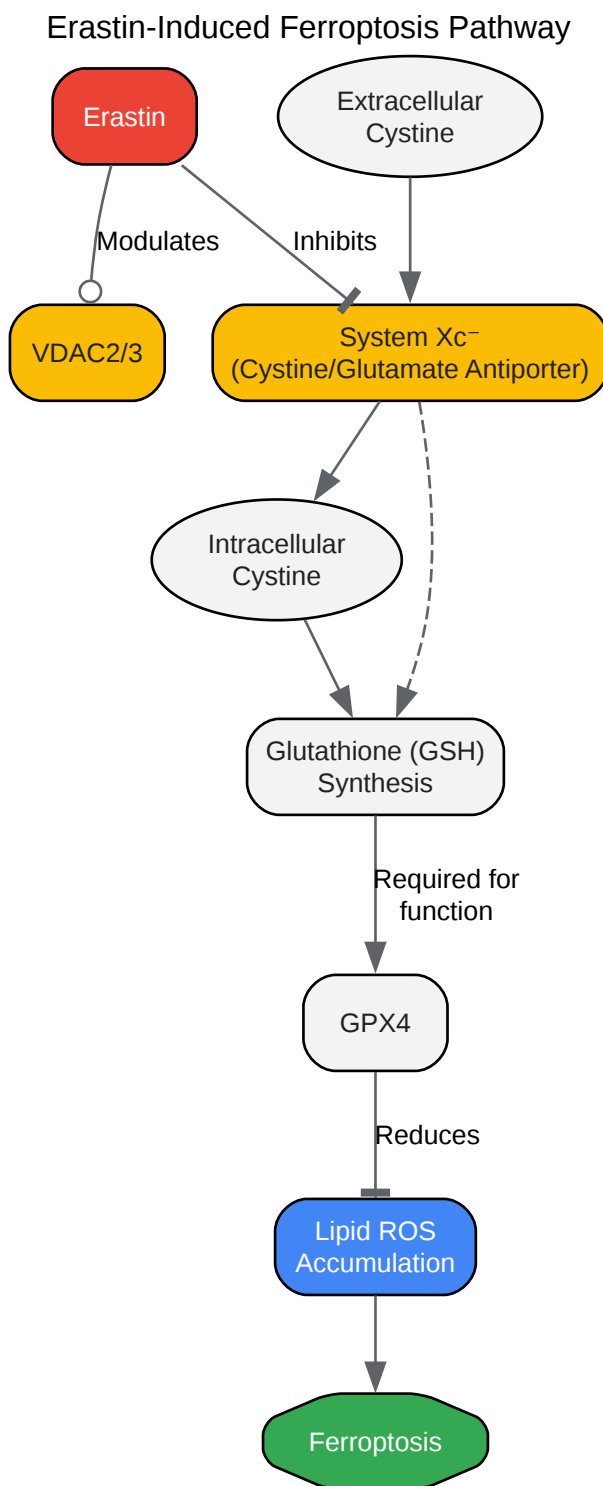


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Workflow for **Erastin** solution preparation and use.

Erastin induces a form of iron-dependent, non-apoptotic cell death known as ferroptosis. It primarily acts by inhibiting the cystine/glutamate antiporter system Xc^- and by modulating the function of voltage-dependent anion channels (VDACs) on the outer mitochondrial membrane.

[1][2][10]



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References

- 1. apexbt.com [apexbt.com]
- 2. apexbt.com [apexbt.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. lifetechindia.com [lifetechindia.com]
- 5. Erastin | ferroptosis activator | TargetMol [targetmol.com]
- 6. selleckchem.com [selleckchem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Erastin, a ferroptosis-inducing agent, sensitized cancer cells to X-ray irradiation via glutathione starvation in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. The Role of Erastin in Ferroptosis and Its Prospects in Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
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